

# Protocol for N-acetylation of 2-Bromo-4-methylaniline

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## Compound of Interest

Compound Name: 2-Bromo-4-methylaniline

Cat. No.: B145976

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## Application Note

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the N-acetylation of **2-bromo-4-methylaniline** to synthesize N-(2-bromo-4-methylphenyl)acetamide. This reaction is a fundamental transformation in organic synthesis, often employed to protect the amino group during subsequent reactions or to introduce an acetamido moiety into a molecule, a common functional group in many pharmaceutical compounds. The procedure described herein utilizes acetic anhydride as the acetylating agent in the presence of a weak base, sodium acetate, to facilitate the reaction and neutralize the acetic acid byproduct. This method is generally high-yielding and results in a product that can be readily purified by recrystallization.

## Chemical Properties and Data

The following table summarizes the key quantitative data for the reactant and the product.

Property	2-Bromo-4-methylaniline (Reactant)	N-(2-bromo-4-methylphenyl)acetamide (Product)
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrN	C <sub>9</sub> H <sub>10</sub> BrNO
Molecular Weight	186.05 g/mol	228.09 g/mol
Appearance	Light yellow to brown solid or liquid	White to off-white crystalline solid
Melting Point	25-29 °C	118-121 °C[1]
Typical Reaction Yield	Not Applicable	85-95% (Estimated)

## Experimental Protocol: Synthesis of N-(2-bromo-4-methylphenyl)acetamide

This protocol details the N-acetylation of **2-bromo-4-methylaniline** using acetic anhydride and sodium acetate.

Materials:

- **2-Bromo-4-methylaniline**
- Acetic anhydride
- Glacial acetic acid
- Sodium acetate, anhydrous
- Ethanol
- Deionized water
- Round-bottom flask
- Reflux condenser

- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Beaker
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

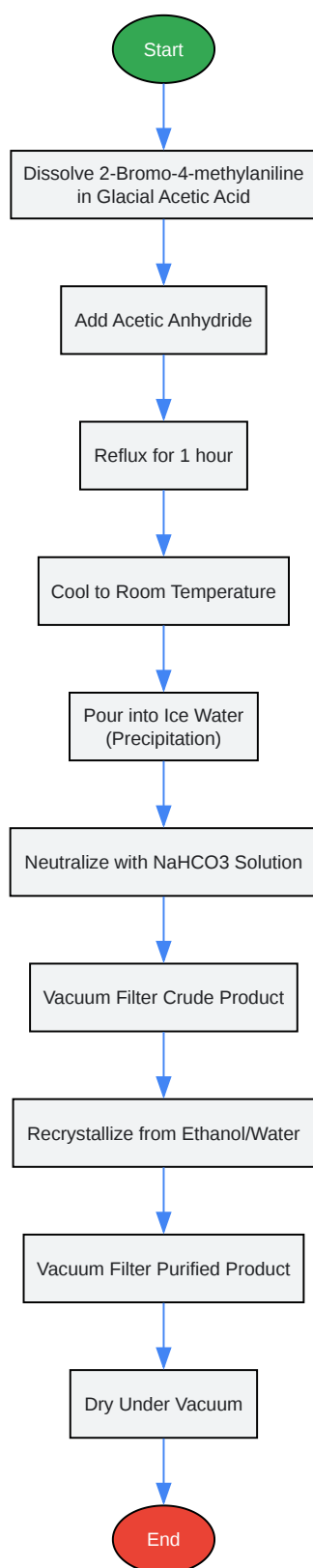
- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g (53.7 mmol) of **2-bromo-4-methylaniline** in 50 mL of glacial acetic acid.
- **Addition of Acetic Anhydride:** To the stirring solution, add 6.0 mL (64.5 mmol, 1.2 equivalents) of acetic anhydride.
- **Heating:** Attach a reflux condenser to the flask and heat the reaction mixture to a gentle reflux (approximately 118 °C) using a heating mantle or oil bath. Maintain the reflux for 1 hour.
- **Reaction Quenching and Precipitation:** After 1 hour, remove the heat source and allow the reaction mixture to cool to room temperature. Slowly and carefully pour the cooled reaction mixture into a 600 mL beaker containing 300 mL of ice-cold water while stirring. A white precipitate of N-(2-bromo-4-methylphenyl)acetamide will form.
- **Neutralization:** To the aqueous suspension, slowly add a saturated aqueous solution of sodium bicarbonate until the effervescence ceases and the pH of the solution is neutral (pH ~7). This step neutralizes the excess acetic acid.
- **Isolation of Crude Product:** Collect the crude product by vacuum filtration using a Büchner funnel. Wash the filter cake with copious amounts of cold deionized water to remove any remaining salts and acetic acid.
- **Purification by Recrystallization:** Transfer the crude solid to a beaker and recrystallize from an ethanol/water mixture. Dissolve the solid in a minimal amount of hot ethanol and then add

hot water dropwise until the solution becomes slightly turbid. Allow the solution to cool slowly to room temperature and then in an ice bath to maximize crystal formation.

- Drying: Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum to a constant weight.

## Experimental Workflow

The following diagram illustrates the key steps in the synthesis of N-(2-bromo-4-methylphenyl)acetamide.



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Caption: Workflow for the N-acetylation of **2-Bromo-4-methylaniline**.

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## References

- 1. 2'-BROMO-4'-METHYLACETANILIDE CAS#: 614-83-5 [m.chemicalbook.com]
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